

# Unveiling the Optical Band Gap of Molybdenum Nickel Oxide: A Technical Guide

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## Compound of Interest

Compound Name: Molybdenum nickel oxide

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An in-depth exploration of the synthesis, characterization, and band gap determination of **molybdenum nickel oxide** ( $\text{NiMoO}_4$ ), tailored for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the material's properties, detailed experimental protocols, and a summary of its potential biological activities.

**Molybdenum nickel oxide**, specifically in its nickel molybdate ( $\text{NiMoO}_4$ ) form, is a versatile material with significant potential in various fields, including catalysis, energy storage, and, as emerging research suggests, in biomedical applications due to its antibacterial properties. A crucial parameter governing the electronic and optical properties of  $\text{NiMoO}_4$  is its band gap, which dictates its interaction with light and its potential applications in photocatalysis and optoelectronics. This technical guide delves into the investigation of the band gap of **molybdenum nickel oxide**, presenting a compilation of reported values, detailed experimental methodologies for its synthesis and characterization, and a visualization of its proposed antibacterial mechanism.

## Data Presentation: Band Gap of Nickel Molybdate ( $\text{NiMoO}_4$ )

The optical band gap of nickel molybdate is influenced by its crystalline phase ( $\alpha$ - or  $\beta$ - $\text{NiMoO}_4$ ) and the synthesis methodology employed. The following table summarizes a range of experimentally determined band gap values for  $\text{NiMoO}_4$  from various studies.

Crystalline Phase	Synthesis Method	Band Gap (eV)	Reference
$\alpha$ -NiMoO <sub>4</sub>	Co-precipitation	3.20	[1]
$\alpha$ -NiMoO <sub>4</sub> & $\beta$ -NiMoO <sub>4</sub>	Microwave Sintering	2.15 - 2.2	[2]
$\alpha$ -NiMoO <sub>4</sub> & $\beta$ -NiMoO <sub>4</sub>	Hydrothermal	2.2 (direct), 1.9 (indirect)	[3]
$\alpha$ -NiMoO <sub>4</sub>	Co-precipitation	2.36	[4]
Doped NiMoO <sub>4</sub>	Co-precipitation (Fe-doped)	2.6	[1]
Doped NiMoO <sub>4</sub>	Co-precipitation (Cu-doped)	2.12	[1]
Doped NiMoO <sub>4</sub>	Co-precipitation (Fe-Cu co-doped)	1.26	[1]

## Experimental Protocols

This section provides detailed methodologies for the synthesis of nickel molybdate nanoparticles via co-precipitation and the subsequent determination of their optical band gap using UV-Vis spectroscopy.

### Protocol 1: Synthesis of $\alpha$ -NiMoO<sub>4</sub> Nanoparticles via Co-precipitation

This protocol outlines a straightforward method for synthesizing  $\alpha$ -NiMoO<sub>4</sub> nanoparticles at room temperature followed by calcination.

Materials:

- Nickel nitrate hexahydrate (Ni(NO<sub>3</sub>)<sub>2</sub>·6H<sub>2</sub>O)
- Sodium molybdate dihydrate (Na<sub>2</sub>MoO<sub>4</sub>·2H<sub>2</sub>O)
- Sodium hydroxide (NaOH)

- Deionized (DI) water
- Ethanol

Procedure:

- Precursor Solution Preparation:
  - Prepare a 0.1 M aqueous solution of nickel nitrate hexahydrate.
  - Prepare a 0.1 M aqueous solution of sodium molybdate dihydrate.
- Co-precipitation:
  - In a beaker, mix equal volumes of the nickel nitrate and sodium molybdate solutions under vigorous stirring.
  - Slowly add a 1 M NaOH solution dropwise to the mixture until the pH reaches 9. A precipitate will form.
  - Continue stirring the suspension for 2 hours at room temperature to ensure a complete reaction.
- Washing and Drying:
  - Centrifuge the precipitate and discard the supernatant.
  - Wash the precipitate repeatedly with DI water and then with ethanol to remove any unreacted ions.
  - Dry the obtained powder in an oven at 80°C for 12 hours.
- Calcination:
  - Transfer the dried powder to a crucible and calcine it in a muffle furnace at 500°C for 4 hours to obtain the  $\alpha$ -NiMoO<sub>4</sub> crystalline phase.[4]
  - Allow the furnace to cool down to room temperature before retrieving the final product.

## Protocol 2: Band Gap Determination using UV-Vis Spectroscopy and Tauc Plot Analysis

This protocol describes the measurement of the optical absorbance of the synthesized NiMoO<sub>4</sub> nanoparticles and the subsequent calculation of the band gap.

### 1. Sample Preparation:

- Disperse a small amount of the synthesized NiMoO<sub>4</sub> powder in a suitable solvent (e.g., ethanol or water) using ultrasonication to obtain a stable suspension.
- Alternatively, for diffuse reflectance spectroscopy (DRS), the dry powder can be used directly.

### 2. UV-Vis Spectroscopy Measurement:

- Use a dual-beam UV-Vis spectrophotometer.
- Record the absorbance (or reflectance) spectrum of the NiMoO<sub>4</sub> sample over a wavelength range of 200-800 nm.
- Use the solvent (or a standard reflectance material like BaSO<sub>4</sub> for DRS) as a reference.

3. Tauc Plot Analysis for Direct Band Gap Calculation: The relationship between the absorption coefficient ( $\alpha$ ) and the incident photon energy ( $h\nu$ ) for a direct band gap semiconductor is given by the Tauc equation:

$$(\alpha h\nu)^2 = A(h\nu - E_g)$$

where:

- $\alpha$  is the absorption coefficient
- $h$  is Planck's constant
- $\nu$  is the photon frequency
- $A$  is a constant

- $E_g$  is the optical band gap

Step-by-step Calculation and Plotting:

- Convert Wavelength to Photon Energy (eV): Use the formula:  $E \text{ (eV)} = 1240 / \lambda \text{ (nm)}$
- Calculate  $(\alpha h\nu)^2$ : The absorption coefficient ( $\alpha$ ) is proportional to the absorbance (Abs). Therefore, you can plot  $(\text{Abs} \times h\nu)^2$  on the y-axis.
- Construct the Tauc Plot: Plot  $(\text{Abs} \times h\nu)^2$  versus photon energy ( $h\nu$ ) on the x-axis.
- Determine the Band Gap ( $E_g$ ):
  - Identify the linear portion of the plot in the high-energy region.
  - Extrapolate this linear portion to the x-axis (where  $(\text{Abs} \times h\nu)^2 = 0$ ).
  - The x-intercept of this extrapolation gives the value of the optical band gap ( $E_g$ ) in eV.[\[1\]](#)  
[\[5\]](#)

## Mandatory Visualization

### Proposed Mechanism of Antibacterial Activity of Molybdenum-Doped Nickel Oxide

Recent studies have indicated that molybdenum-doped nickel oxide nanoparticles exhibit antibacterial properties.[\[6\]](#)[\[7\]](#) While the precise signaling pathways are a subject of ongoing research, a proposed mechanism involves the generation of reactive oxygen species (ROS) and the release of metal ions, which induce cellular damage in bacteria.

Caption: Proposed mechanism of antibacterial activity of Mo-doped NiO nanoparticles.

### Experimental Workflow for Synthesis and Characterization of NiMoO<sub>4</sub>

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of nickel molybdate nanoparticles to determine their band gap.

Caption: Experimental workflow for NiMoO<sub>4</sub> synthesis and band gap characterization.

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